

# Essential Safety and Logistical Information for Handling Org 25543 Hydrochloride

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## Compound of Interest

Compound Name: Org 25543 hydrochloride

Cat. No.: B1662644

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Org 25543 hydrochloride**. The following procedures are designed to ensure the safe handling and disposal of this potent and selective Glycine Transporter 2 (GlyT2) inhibitor.

## Chemical Identity:

Chemical Name	N-[[1-(Dimethylamino)cyclopentyl]methyl]-3,5-dimethoxy-4-(phenylmethoxy)benzamide hydrochloride
Molecular Formula	C <sub>24</sub> H <sub>32</sub> N <sub>2</sub> O <sub>4</sub> · HCl
Molecular Weight	448.98 g/mol
Appearance	White solid powder[1][2]
Solubility	Soluble in water and DMSO[1]

## Personal Protective Equipment (PPE)

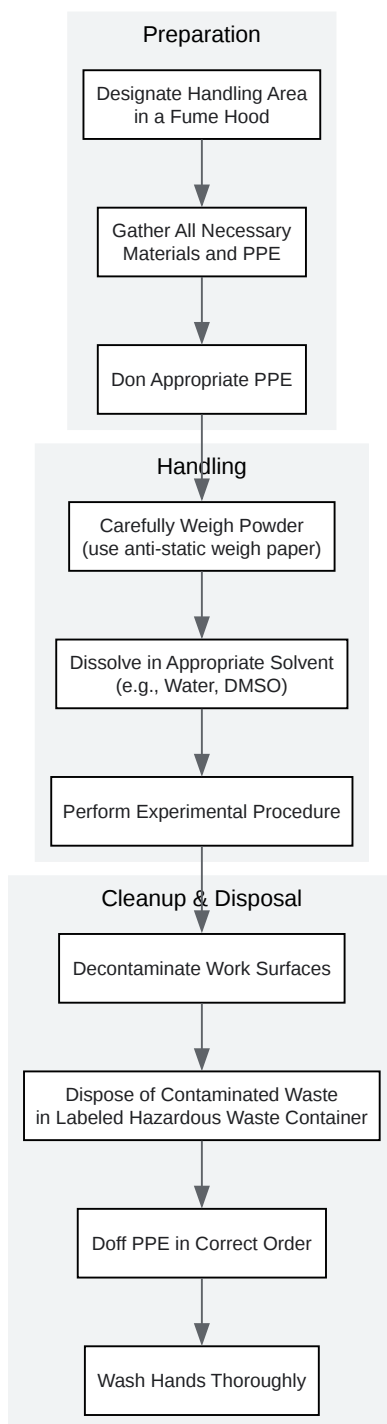
Appropriate personal protective equipment is mandatory to prevent exposure through inhalation, skin contact, or direct splashing.[3] The following table summarizes the required PPE for handling **Org 25543 hydrochloride**.

PPE Category	Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene, tested for resistance to chemicals.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1 compliant.	To protect eyes from dust and splashes.
Body Protection	Laboratory coat	Full-length, buttoned.	To protect skin and clothing from contamination.
Respiratory Protection	N95 respirator or higher	NIOSH-approved, especially when handling the powder outside of a ventilated enclosure.	To prevent inhalation of the powder.[3]

## Operational Plan: Safe Handling Workflow

Adherence to a strict operational workflow is critical to minimize the risk of exposure and contamination. This process outlines the key steps from preparation to disposal.

## Safe Handling Workflow for Org 25543 Hydrochloride

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Caption: A flowchart illustrating the step-by-step procedure for the safe handling of **Org 25543 hydrochloride**, from preparation to disposal.

## Experimental Protocols

Detailed methodologies for specific experiments using **Org 25543 hydrochloride** should be developed and approved by the institution's safety committee. The following are general guidelines for preparing stock solutions.

Preparing Stock Solutions:

- Objective: To prepare a stock solution of a specific concentration (e.g., 10 mM).
- Materials:
  - **Org 25543 hydrochloride** powder
  - Appropriate solvent (e.g., sterile water or DMSO)
  - Calibrated analytical balance
  - Volumetric flask
  - Pipettes
  - Vortex mixer or sonicator
- Procedure:
  1. Calculate the required mass of **Org 25543 hydrochloride** based on the desired concentration and volume. For a 10 mM solution in 10 mL of solvent:
    - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 448.98 \text{ g/mol} = 0.0449 \text{ g or } 44.9 \text{ mg}$
  2. In a chemical fume hood, carefully weigh the calculated amount of the compound.
  3. Transfer the powder to the volumetric flask.

4. Add a portion of the solvent to the flask and mix to dissolve the compound. A vortex mixer or sonicator may be used to aid dissolution.
5. Once dissolved, add the solvent to the final volume mark.
6. Cap the flask and invert several times to ensure a homogenous solution.
7. Store the stock solution as recommended, typically desiccated at room temperature.

## Disposal Plan

All waste contaminated with **Org 25543 hydrochloride** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated gloves, weigh paper, pipette tips, and any other solid materials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container for liquids. Do not pour down the drain.<sup>[1][2]</sup>
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.<sup>[2]</sup>

By adhering to these safety and logistical guidelines, researchers can minimize the risks associated with handling the potent compound **Org 25543 hydrochloride** and ensure a safe laboratory environment.

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## References

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